

Personal Protective Equipment (PPE) & Handling Guide: Benzenamine, 2-(2,2-dimethoxyethoxy)-

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Compound of Interest

Compound Name: Benzenamine, 2-(2,2-dimethoxyethoxy)-
CAS No.: 55879-75-9
Cat. No.: B12956752

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CAS Number: 27693-73-6 (Generic Aniline Derivative Classification applies where specific data is absent) Synonyms: 2-(2,2-Dimethoxyethoxy)aniline; 2-Aminophenyl-2,2-dimethoxyethyl ether

Executive Safety Summary

Audience: Chemical Hygiene Officers, Senior Researchers, and Process Chemists.

Handling **Benzenamine, 2-(2,2-dimethoxyethoxy)-** requires a safety posture that goes beyond standard "lab safety." As a Senior Application Scientist, I must emphasize that this molecule combines the toxicity of an aniline (aromatic amine) with the lipophilicity of a glycol ether side chain.

The Core Risk:

- Methemoglobinemia: Like most anilines, this compound can oxidize hemoglobin (

) to methemoglobin (

), impairing oxygen transport.

- **Enhanced Absorption:** The 2,2-dimethoxyethoxy tail increases the molecule's solubility in lipids, potentially accelerating skin absorption rates compared to unsubstituted aniline.
- **Sensitization:** High potential for skin sensitization and allergic dermatitis.

Operational Mandate: Treat this substance as a high-permeation risk poison. Standard nitrile exam gloves are insufficient for prolonged contact.

Hazard Identification & Risk Assessment

Hazard Class (GHS)	Signal	H-Statement	Mechanism of Action
Acute Tox.[1][2] (Oral/Dermal/Inhal)	DANGER	H301/H311/H331	Metabolic activation (N-hydroxylation) leads to blood toxicity.
Skin Sensitization	WARNING	H317	Haptenization of skin proteins leads to T-cell mediated immune response.
Eye Damage	DANGER	H318	Basic amine group causes corrosive injury to corneal tissue.
STOT - RE	WARNING	H373	Chronic exposure damages liver, kidneys, and spleen (erythrocyte destruction).

“

Scientist's Note: Do not rely solely on the lack of specific LD50 data for this CAS number. In drug development, we apply the "Precautionary Principle"—assuming the toxicity profile of the parent pharmacophore (Aniline/Phenetidine) applies until proven otherwise.

PPE Matrix: The Defense System

This matrix is designed to prevent "breakthrough"—the molecular permeation of the chemical through protective barriers.

A. Hand Protection (Critical Control Point)

Standard Protocol: Double-Gloving is mandatory.

- Inner Layer: Disposable Nitrile (4 mil) – Inspection layer.
- Outer Layer: Laminate (Silver Shield/4H) or High-Grade Viton.

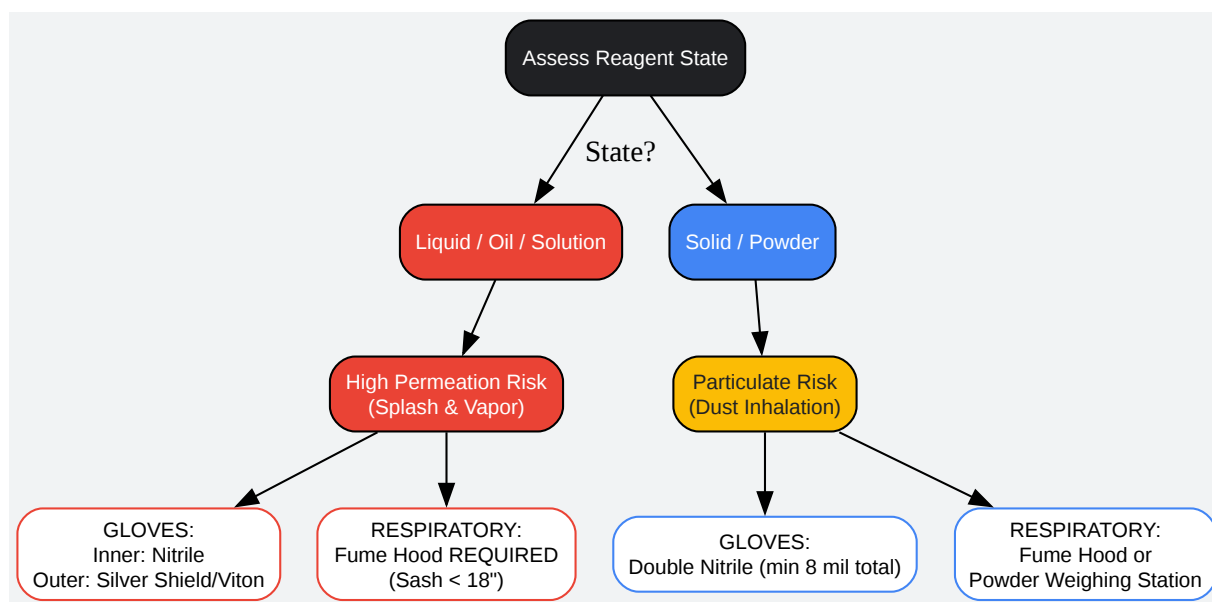
Glove Material	Breakthrough Time	Recommendation	Causality
Laminate (Silver Shield)	> 480 min	Primary Choice	Multi-layer film is impermeable to small aromatic amines and ethers.
Viton / Butyl	> 240 min	Secondary Choice	Excellent resistance to aromatics; better dexterity than laminate.
Standard Nitrile (4 mil)	< 15 min	Splash Only	Aromatic amines permeate nitrile rapidly. Use only as an inner liner.
Latex	Immediate	DO NOT USE	Zero protection against organic bases; high permeation rate.

B. Respiratory & Body Protection^{[1][2][3][4][5][6][7][8]}

Component	Specification	Rationale
Primary Engineering Control	Chemical Fume Hood	Face velocity: 80–100 fpm. Sash height: <18 inches.
Respirator (Backup)	Full-Face w/ P100 + OV Cartridge	Only if hood use is impossible. Half-mask is insufficient due to eye absorption risk.
Eye Protection	Chemical Splash Goggles	Safety glasses are inadequate. Vapors and splashes can bypass side shields.
Body Covering	Tyvek® Lab Coat + Apron	Cotton absorbs anilines, holding them against the skin. Use impervious sleeves if reaching into reactors.

PPE Selection Logic (Visualization)

This decision tree illustrates the thought process for selecting PPE based on the state of the reagent (Solid vs. Liquid/Solution).



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Figure 1: PPE Selection Logic based on physical state. Note that liquids pose a significantly higher permeation risk.

Operational Protocols

Protocol A: Weighing & Transfer (Solid/Oil)

- Preparation: Place a disposable absorbent mat (pig mat) in the fume hood.
- Static Control: If solid, use an anti-static gun. Anilines can be sticky/waxy.
- Transfer:
 - If Liquid: Use a glass syringe with a Luer-lock needle. Avoid plastic pipettes (polystyrene) which may be dissolved by the ether tail or retain the compound.

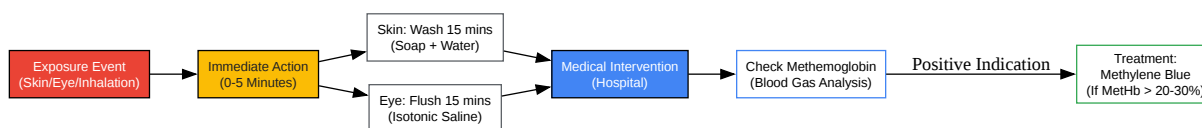
- If Solid: Use a disposable spatula. Do not reuse spatulas even after washing.
- Decontamination: Immediately wipe the balance and tools with a 10% acetic acid solution followed by water. The acid helps solubilize the amine for removal (forming the salt).

Protocol B: Emergency Spill Response

- Evacuate: If spill is outside the hood (> 5 mL), evacuate the lab.
- Isolate: Close doors to prevent vapor spread.
- PPE Upgrade: Re-enter only with SCBA or Full-Face Respirator (OV/P100) and Silver Shield gloves.
- Neutralization: Absorb with sand or vermiculite. Do NOT use bleach (sodium hypochlorite) on aniline spills; it can form chloroamines or nitro-compounds which are more toxic/explosive.

Emergency Medical Workflow (Signaling Pathway)

In the event of exposure, time is tissue. The following logic flow dictates the immediate biological response required.



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Figure 2: Emergency response workflow emphasizing the risk of Methemoglobinemia and the specific antidote (Methylene Blue).

Waste Disposal & Incompatibility

- Segregation: Store waste in a container labeled "Toxic - Basic Organic."
- Incompatibility (Critical):

- Acids: Will form salts (exothermic).
- Oxidizers: (Peroxides, Nitric Acid). Reaction with anilines can be explosive or generate azides/nitro compounds.
- Aldehydes: Will react to form imines (Schiff bases).
- Container: Glass or High-Density Polyethylene (HDPE). Avoid PVC.[\[2\]](#)

References

- National Institute for Occupational Safety and Health (NIOSH). (2024). Aniline: Systemic Agent Information. CDC. Available at: [\[Link\]](#)
- PubChem. (2024). Compound Summary: Aniline Derivatives Toxicity Profile. National Library of Medicine. Available at: [\[Link\]](#)
- European Chemicals Agency (ECHA). (2024). Substance Information: Alkoxy-anilines. Available at: [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). (2024). Occupational Safety and Health Standards: Toxic and Hazardous Substances (1910.1000). Available at: [\[Link\]](#)

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- [1. enamine.enamine.net](https://enamine.enamine.net) [enamine.enamine.net]
- [2. ergonarmor.com](https://ergonarmor.com) [ergonarmor.com]
- [3. fishersci.com](https://fishersci.com) [fishersci.com]
- [4. fishersci.com](https://fishersci.com) [fishersci.com]
- [5. assets.thermofisher.com](https://assets.thermofisher.com) [assets.thermofisher.com]

- [6. cpchem.com \[cpchem.com\]](#)
- [7. cdnisotopes.com \[cdnisotopes.com\]](#)
- [8. angenechemical.com \[angenechemical.com\]](#)
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